

Essential Safety and Operational Guide for 8-Chloro-1-octanol

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Compound of Interest

Compound Name: 8-Chloro-1-octanol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **8-Chloro-1-octanol** in a laboratory setting. Following these procedures is critical for ensuring personal safety and proper environmental stewardship.

I. Chemical Hazard and Property Overview

8-Chloro-1-octanol is a combustible liquid that can cause significant skin and eye irritation.^[1] Understanding its physical and chemical properties is the first step in safe handling.

Property	Value	Source
CAS Number	23144-52-7	[2]
Molecular Formula	C8H17ClO	[2]
Molecular Weight	164.67 g/mol	[2]
Appearance	Colorless to pale yellow liquid	
Boiling Point	129-130 °C at 11 mmHg	
Density	0.976 g/mL at 25 °C	
Flash Point	> 110 °C (> 230 °F)	
Hazards	Combustible liquid, Causes skin irritation, Causes serious eye irritation	[1]

II. Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure. The minimum required PPE for handling **8-Chloro-1-octanol** includes:

- **Eye and Face Protection:** Chemical splash goggles are required whenever there is a potential for splashing.[3][4] A face shield should be worn over goggles when handling larger quantities (e.g., >500 mL) or when a significant splash hazard exists.[3][4] All eye and face protection must be ANSI Z87.1 compliant.[4]
- **Hand Protection:** Nitrile gloves are the minimum requirement for incidental contact.[3][5] For prolonged contact or immersion, heavier-duty gloves should be used. Always inspect gloves for tears or punctures before use and remove them immediately if contact with the chemical occurs, followed by hand washing.[3]
- **Body Protection:** A flame-resistant or 100% cotton lab coat is required to protect against splashes and potential fire hazards.[6][7] Polyester/cotton blends are not recommended as they can melt in a fire.[4] For tasks with a high risk of splashing, a chemically resistant apron should be worn over the lab coat.

- Footwear: Closed-toe shoes must be worn at all times in the laboratory.[5][8]

III. Step-by-Step Handling Protocol

Adherence to a strict operational workflow is crucial for minimizing risks.

A. Preparation and Pre-Handling Check:

- Hazard Assessment: Before beginning work, review the Safety Data Sheet (SDS) for **8-Chloro-1-octanol** and any other chemicals being used.
- Work Area Setup: Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[5][9] Remove all unnecessary combustible materials.[10]
- Verify Safety Equipment: Confirm that a safety shower, eyewash station, and appropriate fire extinguisher (e.g., Class B) are readily accessible and operational.
- Don PPE: Put on all required personal protective equipment as outlined in Section II.

B. Handling and Experimental Procedure:

- Ventilation: All handling of **8-Chloro-1-octanol** should be conducted in a well-ventilated area, ideally within a certified chemical fume hood, to prevent the accumulation of vapors.[5][9]
- Ignition Source Control: As a combustible liquid, keep it away from all potential ignition sources, including open flames, hot plates, and spark-producing equipment.[6][9][11]
- Dispensing: When transferring the liquid, do so carefully to avoid splashing. For transfers between metal containers, ensure they are electrically bonded and grounded to prevent static discharge.[9][11]
- Heating: Never heat **8-Chloro-1-octanol** with an open flame.[6][9] Use controlled heating sources such as heating mantles, water baths, or oil baths.
- Container Management: Keep containers of **8-Chloro-1-octanol** tightly closed when not in use to minimize vapor release.[6]

C. Post-Handling and Decontamination:

- **Clean-Up:** Decontaminate all surfaces and equipment that have come into contact with **8-Chloro-1-octanol** using an appropriate solvent and cleaning agent.
- **PPE Removal:** Remove PPE carefully to avoid contaminating your skin. Gloves should be removed last and disposed of as outlined in the disposal plan.
- **Hand Washing:** Wash hands thoroughly with soap and water after removing gloves.

IV. Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

A. Waste Segregation and Collection:

- **Waste Stream Identification:** **8-Chloro-1-octanol** is a halogenated organic compound and must be disposed of in a designated "Halogenated Organic Waste" container.^[5] Do not mix it with non-halogenated waste.
- **Container Labeling:** The waste container must be clearly labeled with "Halogenated Organic Waste" and a list of its contents, including **8-Chloro-1-octanol**.^{[5][12]}
- **Container Management:** Keep the waste container securely sealed when not in use and store it in a well-ventilated area, away from ignition sources.^{[1][12]}

B. Disposal Procedure:

- **Contaminated Materials:** All materials contaminated with **8-Chloro-1-octanol**, such as pipette tips, gloves, and absorbent pads, must also be disposed of in the designated halogenated waste container.
- **Institutional Protocols:** Follow your institution's specific hazardous waste disposal procedures. Contact your Environmental Health and Safety (EHS) department for detailed guidance and to schedule a waste pickup.

- Prohibited Disposal: Never dispose of **8-Chloro-1-octanol** or its containers in the regular trash or down the drain.[5]

V. Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen and seek medical attention.
- Spill: For small spills, absorb the material with a non-combustible absorbent (e.g., sand, vermiculite). For large spills, evacuate the area and contact your institution's EHS department.

Workflow for Safe Handling of 8-Chloro-1-octanol

Caption: Workflow for the safe handling and disposal of **8-Chloro-1-octanol**.

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